Technical Whitepaper: Physicochemical Profiling of 5-Chloro-2,4-dimethylaniline

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Compound of Interest	
Compound Name:	*5-Chloro-2,4-dimethylaniline*
CAS No.:	*69383-61-5*
Cat. No.:	*B3428738*

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Executive Summary

5-Chloro-2,4-dimethylaniline (CAS: 69383-61-5) is a specialized halogenated aniline derivative utilized primarily as an intermediate in the synthesis of pharmaceuticals (e.g., isoindolinone derivatives, GSPT1 degraders) and agrochemicals.[1][2] Its structural uniqueness lies in the specific "5-chloro" substitution pattern on the 2,4-xylidine scaffold, which imparts distinct electronic and steric properties compared to its isomers. This guide provides a rigorous analysis of its physicochemical constants, synthesis logic, spectral characteristics, and handling protocols.

Molecular Identity & Structural Analysis

The compound is a trisubstituted benzene ring featuring an amino group, two methyl groups, and a chlorine atom. The positioning of the chlorine atom at C5—meta to the amino group and para to the C2-methyl—creates a unique electronic environment that modulates its nucleophilicity and metabolic stability.

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Attribute	Detail
IUPAC Name	5-Chloro-2,4-dimethylaniline
Common Synonyms	5-Chloro-2,4-xylidine; 1-Amino-5-chloro-2,4-dimethylbenzene
CAS Registry Number	69383-61-5
Molecular Formula	$C_8H_{10}ClN$
Molecular Weight	155.62 g/mol
SMILES	CC1=CC(=C(C=C1N)Cl)C
InChI Key	Derived from structure

Structural Features[3][4][5][7][8][9][10]

- Steric Bulk: The methyl groups at positions 2 and 4 create a "picket fence" effect, shielding the C3 position and influencing the rotational freedom of the amine.
- Electronic Effects: The amino group (C1) is a strong electron donor (+M). The chlorine (C5) is an electron-withdrawing group (-I, +M) but is positioned meta to the amine, decoupling their resonance interaction. This results in a basicity (pKa) lower than the parent 2,4-xylidine but higher than typical dichloroanilines.

Thermodynamic & Physical Constants

The following data aggregates experimental values and high-confidence predictive models for CAS 69383-61-5.

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Property	Value / Range	Context
Physical State	Solid (Crystalline powder)	At STP (25°C, 1 atm)
Appearance	White to off-white / pale purple	Darkens upon oxidation/light exposure
Melting Point	96°C	Distinct sharp melting range
Boiling Point	~280–290°C (Predicted)	Decomposes near BP
Density	~1.18 g/cm³	Estimated solid density
pKa (Conjugate Acid)	3.6 – 4.0 (Estimated)	Lower than 2,4-xylidine (4.[3][4]9) due to Cl-induction
LogP (Octanol/Water)	2.8 – 3.1	Moderately lipophilic; high membrane permeability
Solubility	DMSO, Methanol, DCM, Ethyl Acetate	High solubility in organic polar aprotic solvents
Water Solubility	Very Low (< 0.5 g/L)	Hydrophobic character dominates

Synthesis & Impurity Profiling

The synthesis of **5-Chloro-2,4-dimethylaniline** is non-trivial because direct chlorination of 2,4-dimethylaniline favors the C6 position (ortho to the amino group). Therefore, the industrial route typically proceeds via nitration of 4-chloro-m-xylene, where the directing effects of the alkyl groups favor the C5 position.

Synthetic Pathway Diagram

The following Graphviz diagram illustrates the regioselective logic required to synthesize the target isomer.

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Figure 1: Regioselective synthesis via nitration of 4-chloro-m-xylene.

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Impurity Profile

- Regioisomer A (6-Chloro-2,4-dimethylaniline): Common impurity if synthesized via direct chlorination. Can be distinguished by NMR (coupling patterns of aromatic protons).
- Oxidation Products: Anilines are prone to oxidation, forming azo-dimers or quinone-imines, appearing as colored (yellow/brown) impurities.

Spectral Characterization

Accurate identification relies on Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy.

^{1}H-NMR (400 MHz, DMSO-d_6/$CDCl_3$)

The molecule possesses C_2-like asymmetry but distinct proton environments.

- δ 2.10 - 2.25 ppm (6H): Two distinct singlets corresponding to the methyl groups at C2 and C4.
- δ 3.50 - 5.00 ppm (2H): Broad singlet, exchangeable with D_2O. Corresponds to the -NH_2 protons. Shift varies with concentration and solvent.
- δ 6.50 - 6.60 ppm (1H, s): Aromatic proton at C6. It appears as a singlet (weak para-coupling to H3 is usually unresolved). It is shielded by the ortho-amino group.
- δ 6.90 - 7.10 ppm (1H, s): Aromatic proton at C3. Appears as a singlet. It is deshielded relative to C6 due to the absence of the ortho-amino effect and proximity to methyls.

Infrared Spectroscopy (FT-IR)[3]

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- 3300 – 3450 cm^{-1}: Primary amine N-H stretching (doublet).
- 2850 – 2960 cm^{-1}: C-H stretching (Alkyl methyls).
- 1620 cm^{-1}: N-H bending (scissoring).
- 1500 – 1600 cm^{-1}: Aromatic C=C ring skeletal vibrations.
- 600 – 800 cm^{-1}: C-Cl stretching (Strong characteristic band).

Handling, Stability & Safety

Every protocol involving **5-Chloro-2,4-dimethylaniline** must be treated as a high-hazard operation due to the toxicity profile of halogenated anilines.

Safety Protocol (Self-Validating System)

- Engineering Controls: Always handle in a certified chemical fume hood. The solid powder can generate dust; use a static-dissipative balance enclosure.
- PPE: Nitrile gloves (double-gloving recommended), safety glasses with side shields, and a lab coat.
- Storage: Store at 2–8°C (refrigerated) under an inert atmosphere (Argon/Nitrogen). The compound is light-sensitive; use amber vials.
- Decontamination: Spills should be treated with dilute HCl to form the water-soluble hydrochloride salt, then absorbed with vermiculite.

Hazard Classification (GHS)[11]

- H301/H311/H331: Toxic if swallowed, in contact with skin, or inhaled.
- H315/H319: Causes skin and serious eye irritation.
- H373: May cause damage to organs (blood/methemoglobinemia) through prolonged exposure.

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Experimental Workflow: Solubility & Lipophilicity Analysis

For researchers incorporating this moiety into drug candidates, understanding its lipophilicity is crucial.

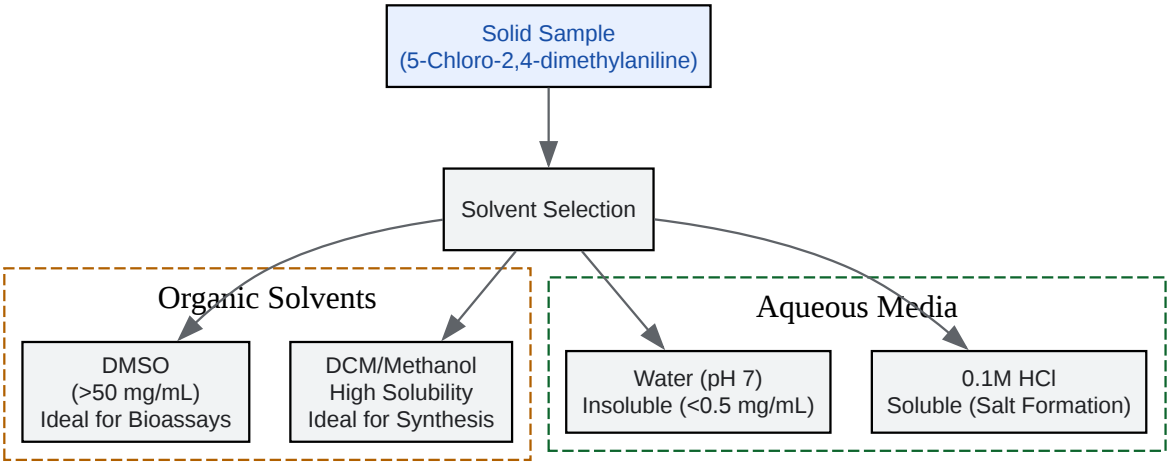

Figure 2: Solubility decision tree for formulation and analysis.

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References

- Biosynth. **5-Chloro-2,4-dimethylaniline** Product Monograph. Accessed 2026. Link
- BLD Pharm. Certificate of Analysis: **5-Chloro-2,4-dimethylaniline** (CAS 69383-61-5). Link
- PubChem. Compound Summary for 2,4-Dimethylaniline Derivatives. National Library of Medicine. Link
- Google Patents. WO2021069705A1 - Isoindolinone compounds. (Describes usage as intermediate). Link
- ChemicalBook. CAS 69383-61-5 Datasheet. Link

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Sources

- 1. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 2. aksci.com [aksci.com]
- 3. Aniline(62-53-3) 1H NMR [m.chemicalbook.com]
- 4. 2-Chloro-4,6-dimethylaniline | C8H10ClN | CID 113033 - PubChem [pubchem.ncbi.nlm.nih.gov]
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